

Technischer Leitfaden zum Sicherheitsdatenblatt und zur Handhabung von Trichlormethylsilan im Labor

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trichlormethylsilan

Cat. No.: B14281748

[Get Quote](#)

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieses Dokument bietet eine detaillierte technische Anleitung zum sicheren Umgang mit **Trichlormethylsilan** (auch bekannt als Methyltrichlorsilan) im Labor. Es fasst relevante Daten aus Sicherheitsdatenblättern zusammen, beschreibt Handhabungsprotokolle und stellt wichtige Sicherheitsabläufe grafisch dar.

Stoffidentifikation und Eigenschaften

Trichlormethylsilan (Summenformel: $\text{CH}_3\text{Cl}_3\text{Si}$) ist eine farblose, leichtentzündliche Flüssigkeit mit einem stechenden Geruch.^{[1][2]} Es gehört zur Gruppe der halogenierten Silane und ist eine wichtige Basischemikalie in der organisch-chemischen Synthese.^{[1][2]}

Physikalisch-chemische Eigenschaften

Die quantitativen physikalisch-chemischen Daten sind in der folgenden Tabelle zusammengefasst.

Eigenschaft	Wert	Quelle
CAS-Nummer	75-79-6	[1][3]
EG-Nummer	200-902-6	[1][3]
Molare Masse	149,48 g/mol	[1]
Aggregatzustand	Flüssig	[1]
Dichte	1,29 g/cm ³ (bei 20 °C)	[1]
Schmelzpunkt	-90 °C	[1]
Siedepunkt	66 °C	[1]
Dampfdruck	179 hPa (bei 20 °C)	[1]
Löslichkeit	Reagiert heftig mit Wasser	[1]

Sicherheitstechnische Kenngrößen

Kenngröße	Wert	Quelle
Flammpunkt	-9 °C	
Zündtemperatur	490 °C	
Explosionsgrenzen (Vol.-%)	7,6 - 11,9	
GHS-Piktogramme	Flamme, Ätzwirkung, Ausrufezeichen	[1]
Signalwort	Gefahr	[1]
H-Sätze	H225, H315, H319, H335, EUH014	[1]
P-Sätze	P302+P352, P304+P340, P305+P351+P338, P403+P235	[1]

Gefahren und Toxizität

Die Hauptgefahr von **Trichlormethylsilan** geht von seiner leichten Entzündbarkeit und seiner heftigen Reaktion mit Wasser aus.[2][4][5] Bei Kontakt mit Wasser oder Luftfeuchtigkeit hydrolysiert es und bildet Salzsäure (Chlorwasserstoff), die schwere Verätzungen der Haut, der Augen und der Atemwege verursachen kann.[2][3][5] Die Dämpfe sind schwerer als Luft und können am Boden explosive Gemische bilden.[2]

Akute Toxizität

Endpunkt	Wert	Spezies	Expositionsdauer	Quelle
LC50 (inhalativ)	450 ppm	Ratte	4 h	[6]
LC50 (inhalativ)	30 ppm	Maus	2 h	[6]
LD50 (oral)	1620 µl/kg	Ratte	-	[2]

Experimentelle Protokolle und Handhabung

Die sichere Handhabung von **Trichlormethylsilan** erfordert strikte Einhaltung von Sicherheitsprotokollen, um Exposition und Unfälle zu vermeiden.

Protokoll zur sicheren Handhabung

- Vorbereitung und Gefährdungsbeurteilung:
 - Führen Sie vor Beginn der Arbeiten eine gründliche Gefährdungsbeurteilung durch.
 - Stellen Sie sicher, dass alle benötigten Sicherheitsausrüstungen (Abzug, persönliche Schutzausrüstung, Notfallausrüstung) vorhanden und funktionsfähig sind.
 - Arbeiten Sie ausschließlich in einem gut funktionierenden Abzug.[7]
 - Leitungen und Apparaturen müssen vor dem Befüllen absolut trocken sein und mit trockenem Stickstoff gespült werden.[3]
- Persönliche Schutzausrüstung (PSA):

- Augenschutz: Tragen Sie eine dicht schließende Schutzbrille und einen Gesichtsschutz.[7]
Bei möglicher Dampfexposition ist eine Vollmaske zu bevorzugen.[3]
- Handschutz: Tragen Sie geeignete Chemikalienschutzhandschuhe (z. B. aus Butylkautschuk, Nitrilkautschuk).
- Körperschutz: Tragen Sie einen Laborkittel oder einen Chemikalienschutzanzug.
- Atemschutz: Halten Sie ein geeignetes Atemschutzgerät mit Gasfilter B (grau) für Notfälle bereit.[3]
- Durchführung der Arbeiten:
 - Ab- und Umfüllarbeiten sollten unter einer inerten Atmosphäre (z. B. Stickstoff) durchgeführt werden.[3]
 - Vermeiden Sie den Kontakt mit Wasser, Feuchtigkeit und unverträglichen Materialien (siehe Abschnitt 4).
 - Treffen Sie Maßnahmen gegen elektrostatische Aufladung, indem Sie alle Anlagenteile erden.[3][7]
 - Halten Sie Zündquellen fern und rauchen Sie nicht.[7]
 - Öffnen und handhaben Sie Behälter mit Vorsicht.[7]
- Lagerung:
 - Lagern Sie **Trichlormethylsilan** in dicht verschlossenen Behältern an einem kühlen, trockenen und gut belüfteten Ort.[3]
 - Die Lagerung sollte an einem feuerbeständigen Ort erfolgen, idealerweise außerhalb des Gebäudes.[3]
 - Schützen Sie die Substanz vor Feuchtigkeit und lagern Sie sie unter Stickstoff.[3]
 - Die Lagerklasse ist 3 (entzündliche Flüssigkeiten).[7]

- Entsorgung:
 - Flüssige Reste und verunreinigtes Material müssen als gefährlicher Abfall entsorgt werden.
 - Hydrolyseempfindliche Reagenzien können vorsichtig unter Rühren in eisgekühlte 10%ige Natronlauge eingetragen werden.[8] Beachten Sie dabei die mögliche Entwicklung ätzender Gase.[8]
 - Leere Behälter können nach dem Spülen mit trockenem Stickstoff und anschließendem Füllen mit Wasser neutralisiert und entsorgt werden.[3]

Protokoll für Erste-Hilfe-Maßnahmen

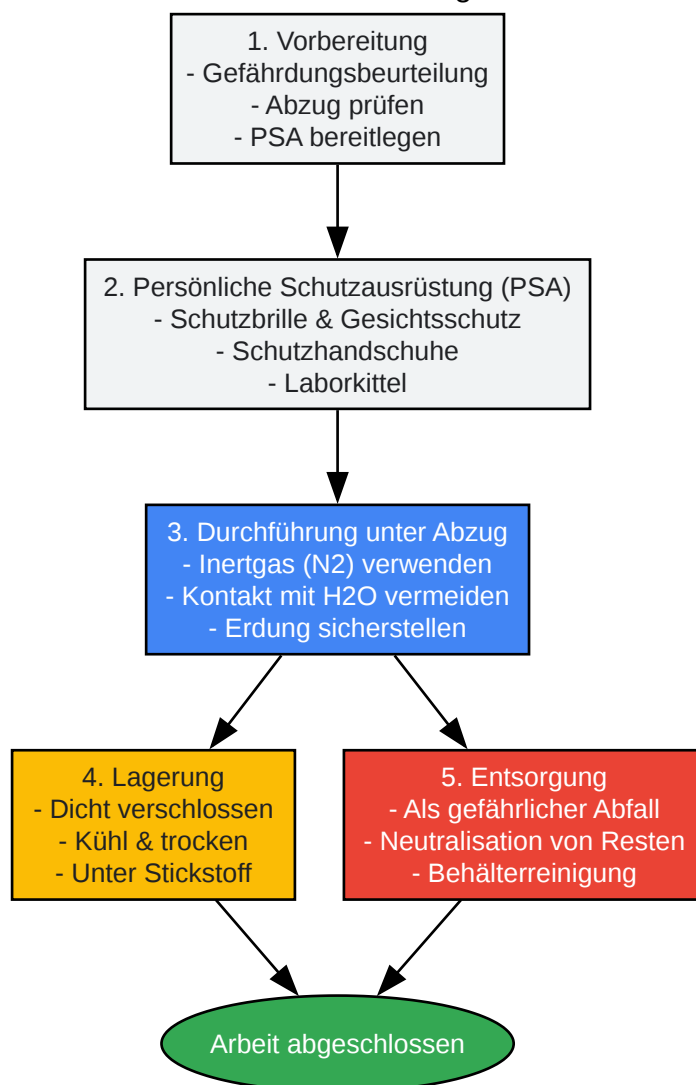
- Allgemeine Hinweise:
 - Bringen Sie den Verletzten unter Selbstschutz aus dem Gefahrenbereich.[3]
 - Rufen Sie sofort einen Arzt oder den Notarzt.[3][5]
- Nach Einatmen:
 - Bringen Sie die betroffene Person an die frische Luft.[5][9]
 - Stellen Sie die Person in einer Position ruhig, die das Atmen erleichtert.[5]
 - Bei Atembeschwerden Sauerstoff verabreichen.[5]
- Nach Hautkontakt:
 - Entfernen Sie sofort alle benetzten Kleidungsstücke.[9]
 - Waschen Sie die betroffene Haut sofort mit viel Wasser ab (mindestens 15 Minuten).[5]
- Nach Augenkontakt:
 - Spülen Sie die Augen sofort bei geöffnetem Lidspalt für mindestens 15 Minuten unter fließendem Wasser.[5] Suchen Sie umgehend einen Augenarzt auf.[7]

- Nach Verschlucken:
 - Spülen Sie den Mund sofort aus.[5][7]
 - Lassen Sie den Verletzten langsam 1-2 Gläser Wasser trinken.[3]
 - Führen Sie KEIN Erbrechen herbei.[5][9] Es besteht die Gefahr der Perforation von Speiseröhre und Magen.[7][10]

Visualisierungen

Die folgenden Diagramme visualisieren wichtige Arbeitsabläufe und Zusammenhänge im Umgang mit **Trichlormethylsilan**.

Arbeitsablauf zur sicheren Handhabung von Trichlormethylsilan



[Click to download full resolution via product page](#)

Abbildung 1: Schematischer Arbeitsablauf für den sicheren Umgang mit **Trichlormethylsilan** im Labor.

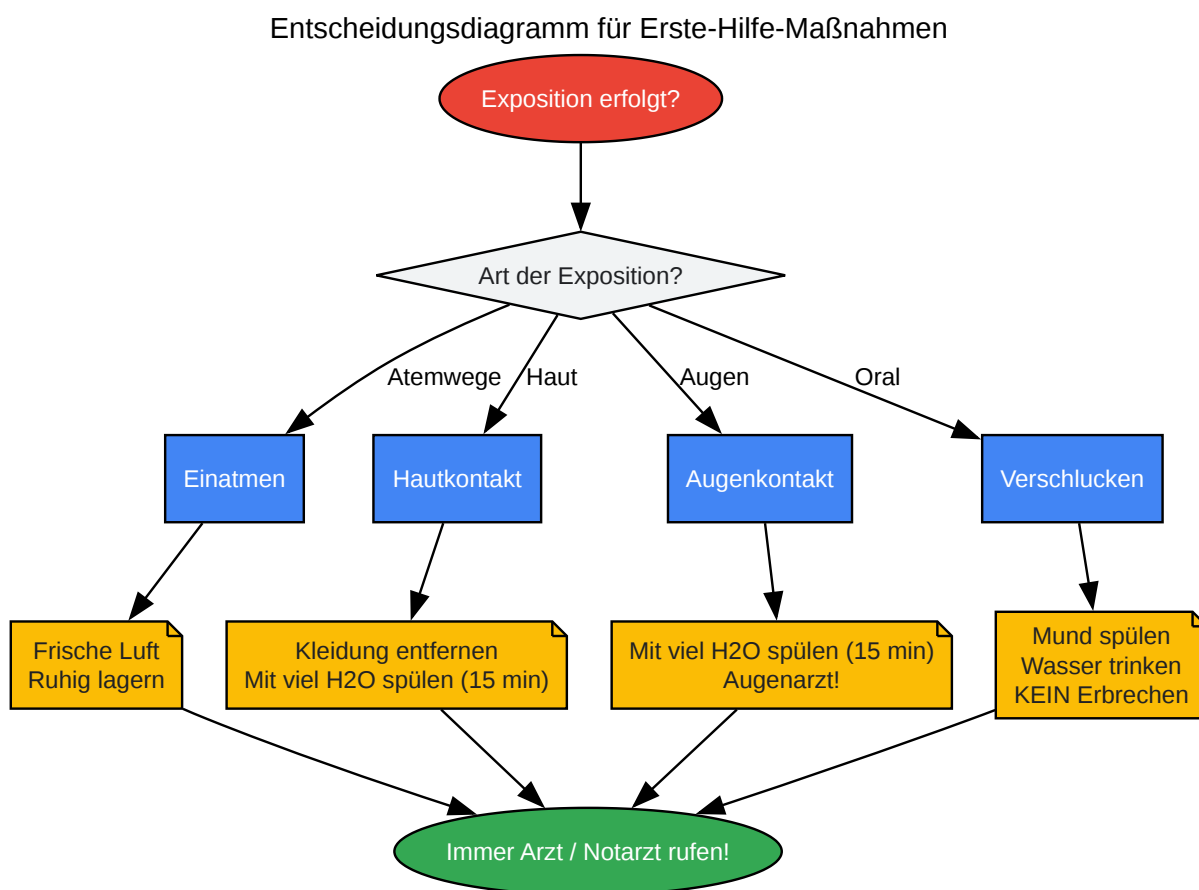
[Click to download full resolution via product page](#)

Abbildung 2: Vereinfachtes Flussdiagramm für Erste-Hilfe-Maßnahmen nach einer Exposition.

Logisches Diagramm der Gefahren von Trichlormethylsilan

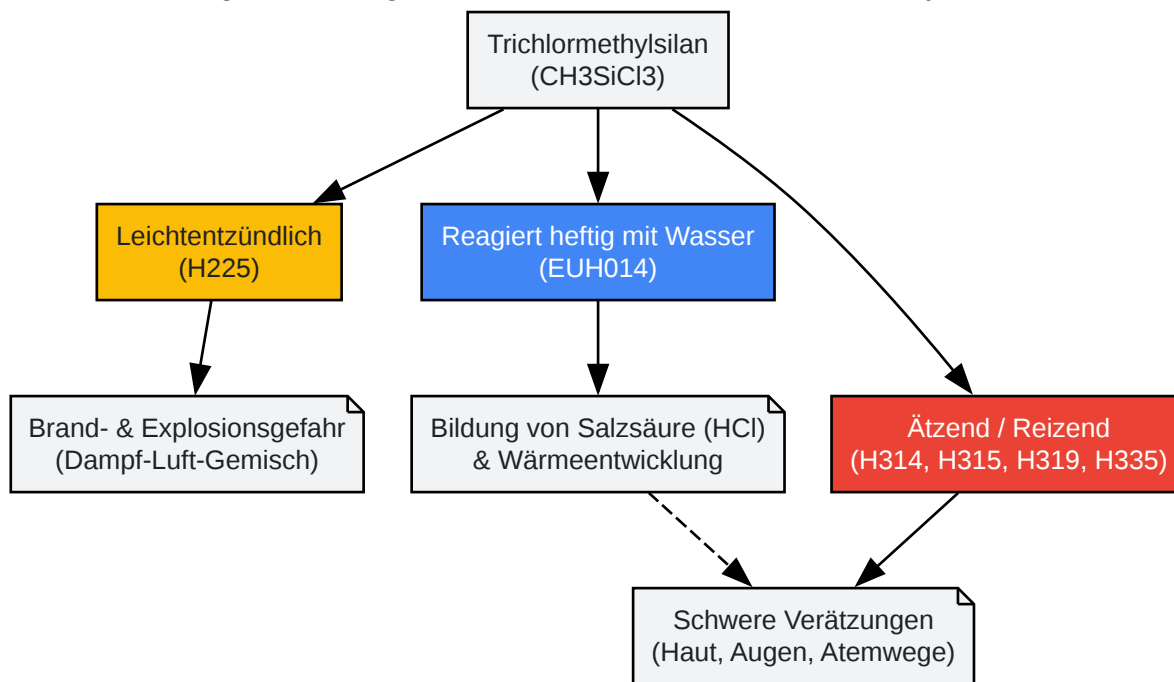
[Click to download full resolution via product page](#)

Abbildung 3: Darstellung der Kerngefahren und ihrer Konsequenzen.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Trichlor(methyl)silan – Wikipedia [de.wikipedia.org]
- 2. Trichlormethylsilan [chemie.de]
- 3. gestis.dguv.de [gestis.dguv.de]
- 4. Trichlor(methyl)silan - Wikiwand [wikiwand.com]
- 5. fishersci.ch [fishersci.ch]
- 6. igsvtu.lanuk.nrw.de [igsvtu.lanuk.nrw.de]
- 7. carlroth.com:443 [carlroth.com:443]

- 8. merckmillipore.com [merckmillipore.com]
- 9. cheminfo.ch: Notfall > Unsichtbar > Erste Hilfe [cheminfo.ch]
- 10. klueverundschulz.de [klueverundschulz.de]
- To cite this document: BenchChem. [Technischer Leitfaden zum Sicherheitsdatenblatt und zur Handhabung von Trichlormethylsilan im Labor]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14281748#sicherheitsdatenblatt-und-handhabung-von-trichlormethylsilan-im-labor]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com